

Technical Overview: Ethyl Cyclobut-1-ene-1-carboxylate

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Compound of Interest

Compound Name: Ethyl cyclobut-1-ene-1-carboxylate

Cat. No.: B3420279

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This document provides core physicochemical data for **ethyl cyclobut-1-ene-1-carboxylate**, a valuable building block in organic synthesis. The information is presented to support research and development activities where precise molecular characteristics are essential.

Physicochemical Properties

The fundamental molecular properties of **ethyl cyclobut-1-ene-1-carboxylate** have been determined and are summarized below. These values are critical for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Property	Value	Source
Molecular Formula	C ₇ H ₁₀ O ₂	PubChem[1]
Molecular Weight	126.15 g/mol	CymitQuimica, PubChem[1][2]
Monoisotopic Mass	126.068079557 Da	PubChem[1]
CAS Number	181941-46-8	CymitQuimica[2]

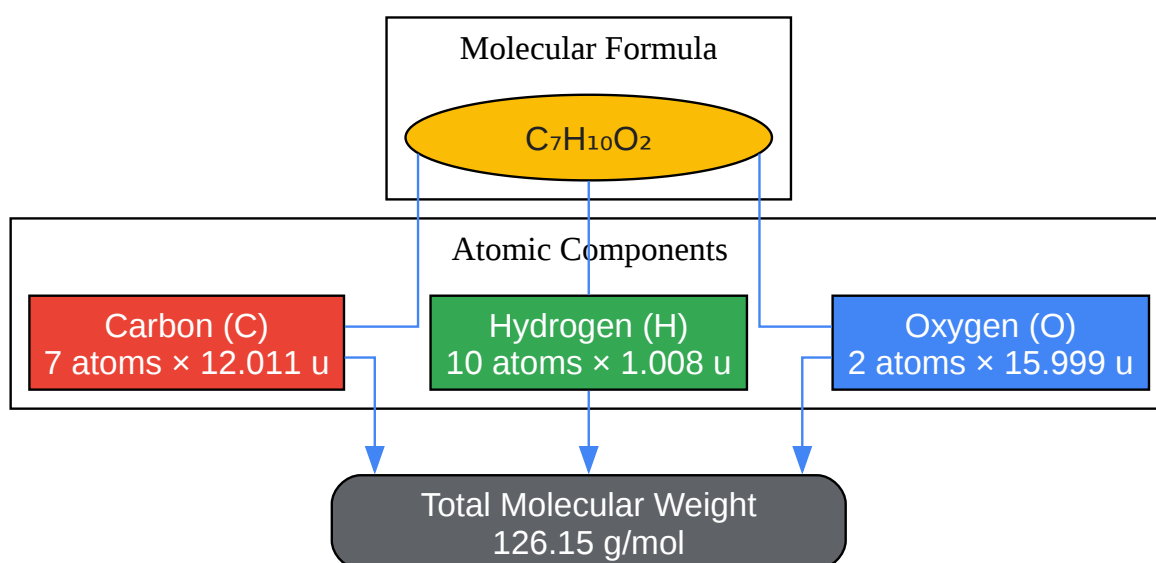
Molecular Weight Calculation

The molecular weight of a compound is derived from its molecular formula by summing the atomic weights of its constituent atoms. The calculation for **ethyl cyclobut-1-ene-1-**

carboxylate ($C_7H_{10}O_2$) is detailed below.

- Carbon (C): 7 atoms \times 12.011 u = 84.077 u
- Hydrogen (H): 10 atoms \times 1.008 u = 10.080 u
- Oxygen (O): 2 atoms \times 15.999 u = 31.998 u
- Total Molecular Weight: 84.077 + 10.080 + 31.998 = 126.155 u

This calculated value is consistent with the published molecular weight of 126.15 g/mol .^{[1][2]}



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Calculation of Molecular Weight from Formula

Note on Content: The query pertains to a specific, fundamental chemical property (molecular weight). As such, experimental protocols and signaling pathways are not applicable to this topic. The information provided is a concise summary of the compound's core data.

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References

- 1. Ethyl cyclobut-1-ene-1-carboxylate | C7H10O2 | CID 22223228 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cymitquimica.com [cymitquimica.com]
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